

# Application Notes and Protocols for Strontium Chloride Treatment in Developmental Biology

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## Compound of Interest

Compound Name: *Strontium;chloride*

Cat. No.: *B13733270*

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## For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of strontium chloride ( $\text{SrCl}_2$ ) as a tool in developmental biology research. The protocols detailed below are intended for inducing parthenogenesis, studying embryogenesis, and investigating skeletal development.

## Introduction

Strontium chloride is a salt that has found significant application in developmental biology, primarily due to the ability of the strontium ion ( $\text{Sr}^{2+}$ ) to mimic the effects of calcium ( $\text{Ca}^{2+}$ ) in cellular processes. Its most prominent use is in the artificial activation of oocytes to initiate embryonic development in the absence of fertilization (parthenogenesis). This is particularly valuable in studies of assisted reproductive technologies and for creating genetically identical embryos for research. Furthermore, strontium has been shown to influence skeletal development in vertebrate models.

The primary mechanism of action for strontium in oocyte activation is the induction of intracellular calcium oscillations.<sup>[1][2][3]</sup> These oscillations mimic the natural signal provided by sperm during fertilization, leading to the completion of meiosis and the initiation of mitotic divisions. Strontium is thought to act on the inositol 1,4,5-trisphosphate ( $\text{InsP}_3$ ) receptor, causing the release of calcium from intracellular stores.<sup>[1][2][3]</sup>

## Applications in Developmental Biology

- **Parthenogenetic Oocyte Activation:** Strontium chloride is widely used to artificially activate oocytes from various species, including mice, rats, buffalo, and humans.[1][2][4] This allows for the study of early embryonic development without the genetic contribution of a male gamete.
- **Somatic Cell Nuclear Transfer (SCNT):** In cloning procedures, strontium chloride is often used to activate the reconstructed oocyte after the transfer of a somatic cell nucleus.[2][5]
- **Studies of Skeletal Development:** Strontium's chemical similarity to calcium allows it to be incorporated into mineralizing tissues. This property is utilized in studies of bone and cartilage development, particularly in model organisms like zebrafish.[6]

## Protocol 1: Parthenogenetic Activation of Mammalian Oocytes

This protocol is optimized for the activation of mouse oocytes but can be adapted for other mammalian species.

### Materials:

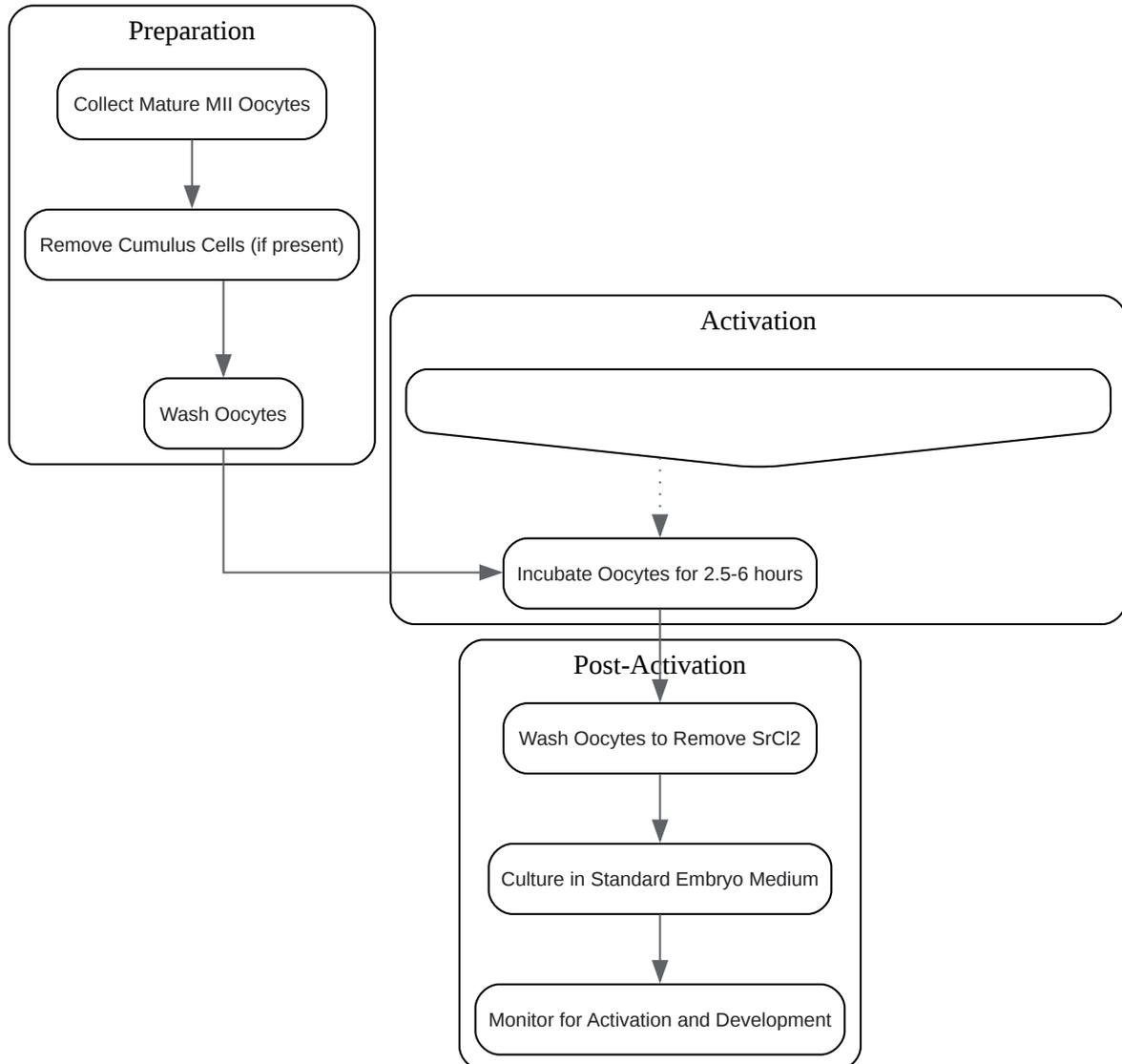
- Strontium chloride ( $\text{SrCl}_2$ )
- Calcium-free culture medium (e.g., M16, CZB, or KSOM)[1][5]
- Cytochalasin B (CB) (optional)[1][5]
- 6-Dimethylaminopurine (6-DMAP) (optional)
- Mature metaphase II (MII) oocytes
- Standard cell culture incubator (37°C, 5%  $\text{CO}_2$ )

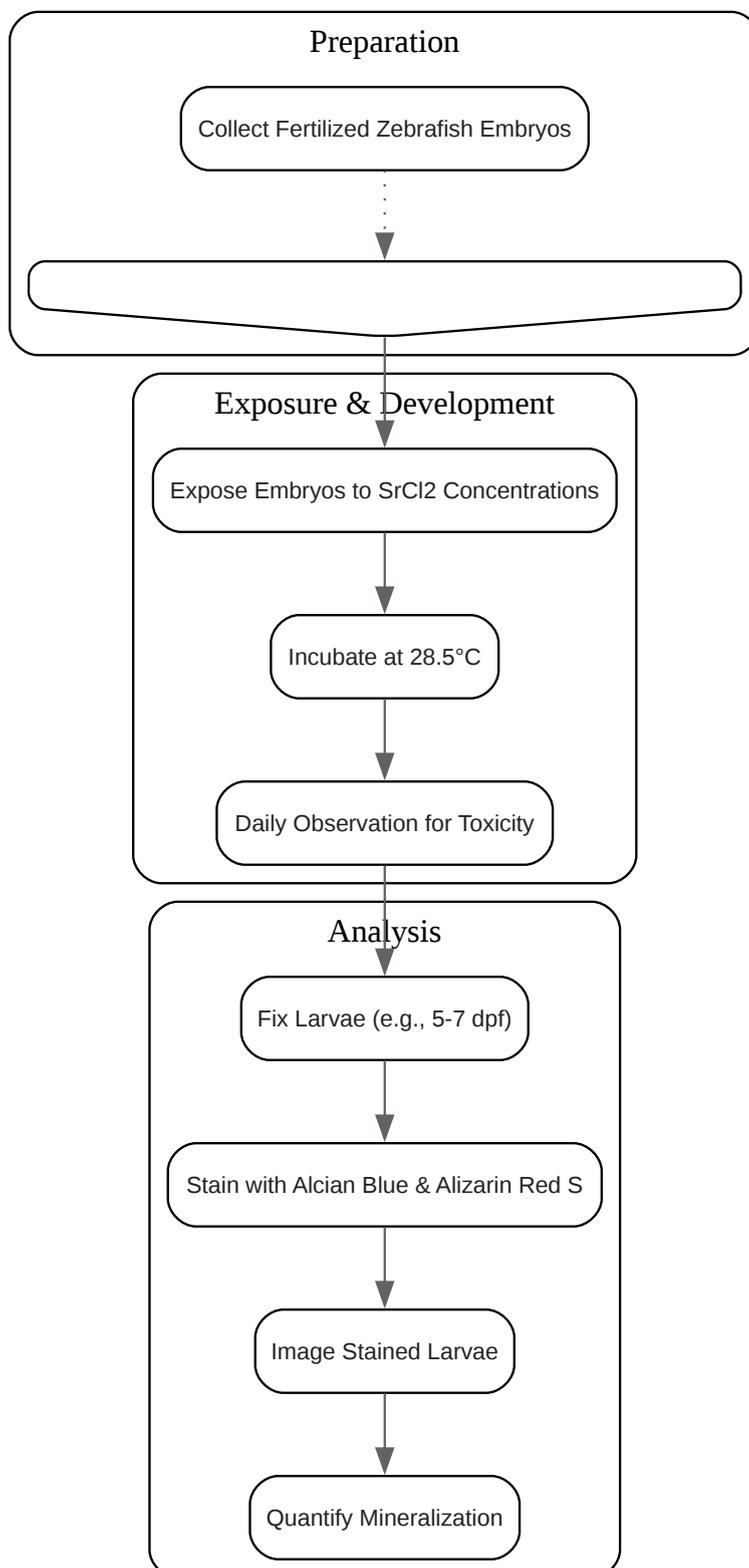
### Procedure:

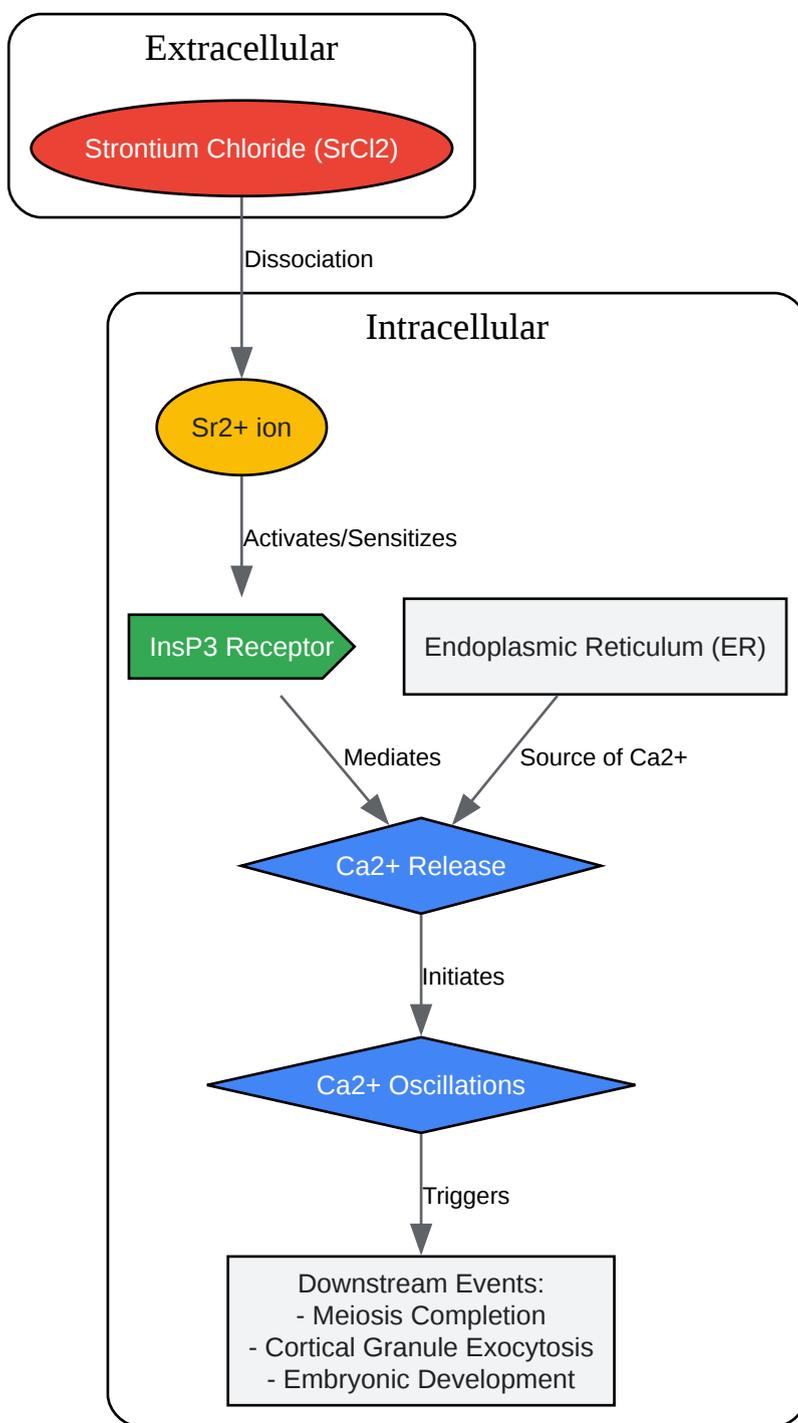
- Prepare Activation Medium:

- Prepare a stock solution of 1 M SrCl<sub>2</sub> in ultrapure water.
- On the day of the experiment, prepare the activation medium by adding SrCl<sub>2</sub> to a calcium-free culture medium to a final concentration of 10 mM.[1]
- If using, supplement the medium with 5 µg/mL of Cytochalasin B to prevent polar body extrusion and ensure diploidy.[1]
- Pre-warm the activation medium to 37°C in a 5% CO<sub>2</sub> incubator.
- Oocyte Collection and Preparation:
  - Collect mature MII oocytes from superovulated female mice.
  - If cumulus cells are present, remove them by brief incubation in hyaluronidase.
  - Wash the denuded oocytes in a fresh, pre-warmed culture medium.
- Activation:
  - Transfer the oocytes to the pre-warmed activation medium containing 10 mM SrCl<sub>2</sub>.
  - Incubate the oocytes for 2.5 to 6 hours.[1][5] The optimal incubation time can vary between species and experimental goals.
  - For some applications, a subsequent incubation in a medium containing a protein kinase inhibitor like 6-DMAP may be beneficial for development.[1]
- Post-Activation Culture:
  - After incubation, thoroughly wash the oocytes in a fresh, pre-warmed culture medium to remove the strontium chloride.
  - Culture the activated oocytes in a standard embryo culture medium and monitor for signs of activation (e.g., pronuclear formation, cleavage).

#### Experimental Workflow for Oocyte Activation







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